

2-Bromo-3-methylbutanoyl chloride molecular structure and weight

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Compound of Interest

Compound Name: 2-Bromo-3-methylbutanoyl
chloride

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An in-depth analysis of **2-Bromo-3-methylbutanoyl chloride**, a significant chemical compound in various research and development applications, is provided below. This guide details its molecular structure and weight, offering valuable data for researchers, scientists, and professionals in drug development.

Molecular Identity and Formula

2-Bromo-3-methylbutanoyl chloride is a derivative of butanoyl chloride. Its chemical structure is characterized by a four-carbon chain with a carbonyl chloride group at the first carbon, a bromine atom at the second, and a methyl group at the third. The systematic IUPAC name for this compound is **2-bromo-3-methylbutanoyl chloride**.^[1] Its molecular formula is C_5H_8BrClO .^{[1][2][3][4]}

Molecular Weight

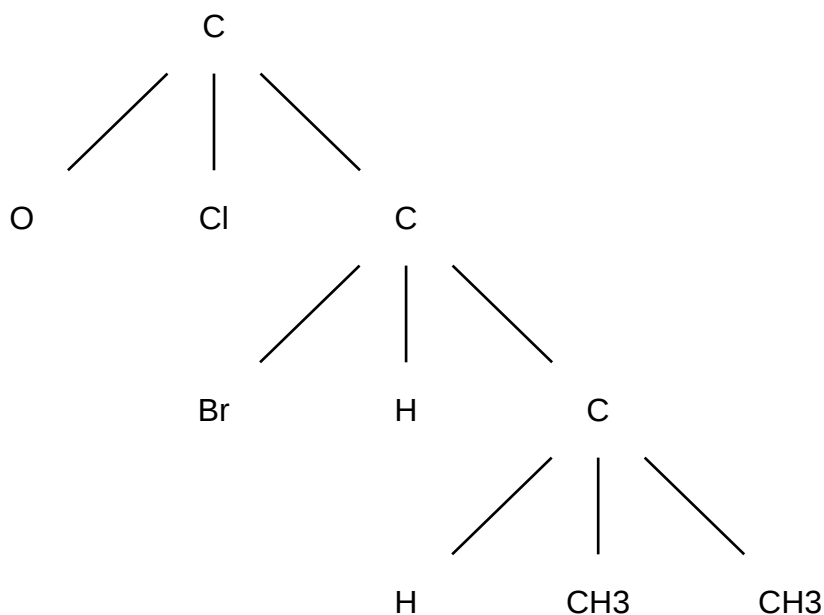
The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The table below outlines the atomic weights of the elements in **2-Bromo-3-methylbutanoyl chloride**.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	5	12.011	60.055
Hydrogen	H	8	1.008	8.064
Bromine	Br	1	79.904[5][6][7]	79.904
Chlorine	Cl	1	35.453[8][9]	35.453
Oxygen	O	1	15.999[10][11] [12]	15.999
Total	199.475			

Based on the individual atomic weights, the calculated molecular weight of **2-Bromo-3-methylbutanoyl chloride** is approximately 199.475 g/mol . This value is consistent with published data, which reports the molecular weight as 199.47 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)

Molecular Structure Visualization

To further elucidate the molecular structure, a 2D diagram has been generated using the Graphviz DOT language. This visualization provides a clear representation of the atomic arrangement and bonding within the **2-Bromo-3-methylbutanoyl chloride** molecule.



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Caption: 2D structure of **2-Bromo-3-methylbutanoyl chloride**.

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References

- 1. 2-Bromo-3-methylbutanoyl chloride | C₅H₈BrClO | CID 12486982 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. PubChemLite - 2-bromo-3-methylbutanoyl chloride (C₅H₈BrClO) [pubchemlite.lcsb.uni.lu]
- 5. Atomic Weight of Bromine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 6. quora.com [quora.com]

- 7. Bromine - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 8. quora.com [quora.com]
- 9. geocities.ws [geocities.ws]
- 10. Oxygen - Wikipedia [en.wikipedia.org]
- 11. princeton.edu [princeton.edu]
- 12. quora.com [quora.com]
- To cite this document: BenchChem. [2-Bromo-3-methylbutanoyl chloride molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2623398#2-bromo-3-methylbutanoyl-chloride-molecular-structure-and-weight]

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